4-Heptylaniline: A Comprehensive Technical Guide to its Safety and Hazards

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-Heptylaniline*
CAS No.:	*37529-27-4*
Cat. No.:	*B1295431*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Heptylaniline is an organic compound that sees use in various industrial and research applications, including as an intermediate in the synthesis of other chemicals and in the development of liquid crystals. As with any chemical substance, a thorough understanding of its safety profile and potential hazards is paramount for ensuring safe handling and mitigating risks in the laboratory and during drug development processes. This technical guide provides a comprehensive overview of the safety data sheet (SDS) information, known hazards, and toxicological profile of **4-Heptylaniline**, presented in a format tailored for a scientific audience.

Chemical and Physical Properties

A clear understanding of the physicochemical properties of **4-Heptylaniline** is fundamental to assessing its behavior and potential for exposure. Key properties are summarized in the table below.

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Property	Value	Reference
Molecular Formula	$C_{13}H_{21}N$	[1][2]
Molecular Weight	191.31 g/mol	[1][3]
CAS Number	37529-27-4	[1][2]
Appearance	Colorless to Yellow to Orange clear liquid	[4]
Density	0.91 g/mL at 25 °C	[3][5]
Boiling Point	159 °C at 18 mmHg	[5][6]
Flash Point	>110 °C (>230 °F)	[3][5]
Refractive Index	n20/D 1.52	[3][5]
Vapor Pressure	0.00327 mmHg at 25°C	[2][5]

Hazard Identification and Classification

4-Heptylaniline is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to its irritant properties.

GHS Classification

Hazard Class	Category
Skin irritation	2
Eye irritation	2
Specific target organ toxicity – single exposure (respiratory tract irritation)	3

Source: Aggregated GHS information from multiple sources.[1][7]

Hazard and Precautionary Statements

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The following tables outline the GHS hazard (H) and precautionary (P) statements associated with **4-Heptylaniline**.

Hazard Statements (H-Codes)

Code	Statement
H315	Causes skin irritation.[1][3][7][8]
H319	Causes serious eye irritation.[1][3][7][8]
H335	May cause respiratory irritation.[1][3][7]

Precautionary Statements (P-Codes)

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Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[9]
P264	Wash skin thoroughly after handling.[4][8]
P271	Use only outdoors or in a well-ventilated area.[10]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[8][11]
P302+P352	IF ON SKIN: Wash with plenty of water.[4][8]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[11]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[10]
P312	Call a POISON CENTER/doctor if you feel unwell.[9]
P332+P313	If skin irritation occurs: Get medical advice/attention.[8]
P337+P313	If eye irritation persists: Get medical advice/attention.[8]
P362+P364	Take off contaminated clothing and wash it before reuse.[4][8]
P403+P233	Store in a well-ventilated place. Keep container tightly closed.[9]
P405	Store locked up.[9]
P501	Dispose of contents/container to an approved waste disposal plant.[10]

Toxicological Information

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While specific quantitative toxicological data such as LD50 (median lethal dose) and LC50 (median lethal concentration) for **4-Heptylaniline** are not readily available in the public domain, the toxicity of aniline and its derivatives is well-documented. Aniline compounds are known to be absorbed through the skin and can cause systemic effects.[12]

The primary acute health effect of many anilines is methemoglobinemia, a condition where the iron in hemoglobin is oxidized, reducing the blood's ability to carry oxygen.[12] Chronic exposure to some anilines has been linked to spleen, liver, and kidney damage.[12] Furthermore, certain aniline derivatives have been shown to be genotoxic and carcinogenic in animal studies.[13] Given the structural similarity, it is prudent to handle **4-Heptylaniline** with the assumption that it may share some of these toxicological properties.

Experimental Protocols for Hazard Assessment

Detailed experimental protocols for assessing the toxicity of **4-Heptylaniline** are not specifically published. However, standard methodologies for evaluating the hazards of aniline derivatives can be applied.

In Vitro Cytotoxicity Assay (e.g., MTT Assay)

- Cell Culture: Plate a suitable cell line (e.g., HepG2 for liver toxicity) in a 96-well plate and incubate until confluent.
- Compound Exposure: Prepare serial dilutions of **4-Heptylaniline** in the appropriate cell culture medium. Replace the existing medium in the wells with the medium containing different concentrations of the test compound. Include a vehicle control (medium with the solvent used to dissolve the compound) and a positive control (a known cytotoxic agent).
- Incubation: Incubate the cells with the compound for a predetermined period (e.g., 24, 48, or 72 hours).
- MTT Addition: Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate for a few hours. Live cells with active mitochondrial dehydrogenases will reduce the yellow MTT to purple formazan crystals.
- Solubilization: Remove the MTT solution and add a solubilizing agent (e.g., DMSO) to dissolve the formazan crystals.

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- Absorbance Measurement: Measure the absorbance of the purple solution at a specific wavelength (e.g., 570 nm) using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability compared to the vehicle control and determine the IC50 value (the concentration of the compound that causes 50% inhibition of cell growth).

Acute Oral Toxicity Study in Rodents (Following OECD Guideline 423)

- Animal Selection: Use healthy, young adult rodents (e.g., rats or mice) of a single sex.
- Acclimatization: Acclimatize the animals to the laboratory conditions for at least 5 days before the study.
- Dosing: Administer **4-Heptylaniline** orally by gavage to the animals. The study typically starts with a single animal at a defined dose level.
- Observation: Observe the animals for signs of toxicity and mortality at regular intervals for at least 14 days.
- Step-wise Dosing: Depending on the outcome for the first animal, dose additional animals at the same, a lower, or a higher dose level in a stepwise manner to identify the dose that causes mortality.
- Necropsy: At the end of the observation period, perform a gross necropsy on all animals.
- Data Analysis: Determine the LD50 value based on the mortality data.

Logical Workflow for Hazard Identification and Risk Assessment

Due to the absence of specific signaling pathway data for **4-Heptylaniline**, a logical workflow for its hazard identification and risk assessment is presented below. This diagram illustrates the general process that researchers and safety professionals should follow when handling a chemical with a limited but indicative toxicological profile.

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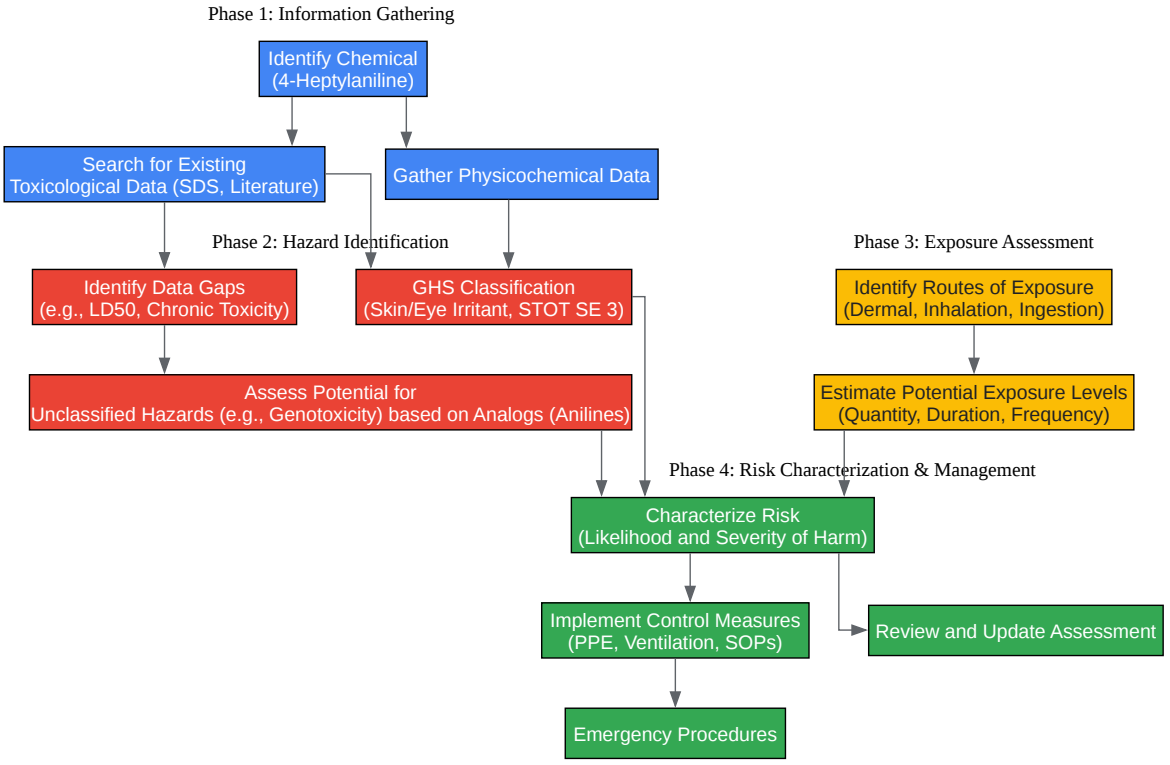

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Caption: A logical workflow for the hazard identification and risk assessment of **4-Heptylaniline**.

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Conclusion

4-Heptylaniline is a chemical that requires careful handling due to its classification as a skin and eye irritant, with the potential to cause respiratory irritation. While specific acute toxicity data is not readily available, the known toxicological profile of aniline and its derivatives warrants a cautious approach, assuming the potential for systemic effects and other long-term hazards. Researchers, scientists, and drug development professionals must adhere to the recommended safety precautions, including the use of appropriate personal protective equipment and engineering controls, to minimize exposure and ensure a safe working environment. The provided workflow for hazard assessment should be a guiding principle for the responsible use of this and other chemicals with incomplete toxicological datasets.

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